

2-Pyrrolidin-1-ylmethyl-acrylic acid molecular weight and formula

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Compound of Interest

Compound Name: 2-Pyrrolidin-1-ylmethyl-acrylic acid

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In-Depth Technical Guide: 2-Pyrrolidin-1-ylmethyl-acrylic acid

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **2-Pyrrolidin-1-ylmethyl-acrylic acid**, a versatile building block with significant potential in pharmaceutical development and polymer chemistry. This document outlines its chemical properties, and known applications, and summarizes available data for researchers and drug development professionals.

Core Molecular Data

2-Pyrrolidin-1-ylmethyl-acrylic acid, also known as 2-(pyrrolidin-1-ylmethyl)prop-2-enoic acid, is a functionalized acrylic acid derivative. Its key molecular information is summarized below.

Property	Value	Citations
Molecular Formula	C ₈ H ₁₃ NO ₂	[1]
Molecular Weight	155.19 g/mol	[1]
Appearance	Solid	
SMILES String	OC(C(CN1CCCC1)=C)=O	
InChI Key	NJQWKGM E AU ^K IKT-UHFFFAOYSA-N	

Physicochemical and Safety Information

A summary of the key physicochemical and safety data for **2-Pyrrolidin-1-ylmethyl-acrylic acid** is presented in the following table.

Parameter	Value	Citations
MDL Number	MFCD06658511	[1]
PubChem Substance ID	329795569	[1]
Hazard Classifications	Acute Toxicity 4 (Oral)	[1]
Signal Word	Warning	[1]
Hazard Statements	H302 (Harmful if swallowed)	[1]
Precautionary Statements	P301 + P312 + P330	[1]
Storage Class	11 (Combustible Solids)	[1]

Applications in Research and Development

2-Pyrrolidin-1-ylmethyl-acrylic acid is a valuable compound in several areas of chemical and pharmaceutical research.

Pharmaceutical Development

The pyrrolidine ring is a common scaffold in many biologically active compounds.^[2] This makes **2-Pyrrolidin-1-ylmethyl-acrylic acid** a valuable starting material for the synthesis of novel therapeutic agents.^[3] Its structure allows for further chemical modifications to explore structure-activity relationships (SAR) and develop new drugs.^[2] The acrylic acid moiety provides a reactive handle for various chemical transformations, including Michael additions, which can be used to conjugate the molecule to other pharmacophores or drug delivery systems.^[3]

Polymer Chemistry

As a functionalized monomer, this compound can be used in the synthesis of specialized polymers.^[3] The pyrrolidine group can enhance the mechanical and thermal properties of polymers.^[3] Copolymers containing acrylic acid derivatives have been explored for applications such as hydrogels and drug delivery nanoparticles.^{[4][5]} While specific protocols for this monomer are not readily available in the literature, its structure suggests utility in creating polymers with unique characteristics.

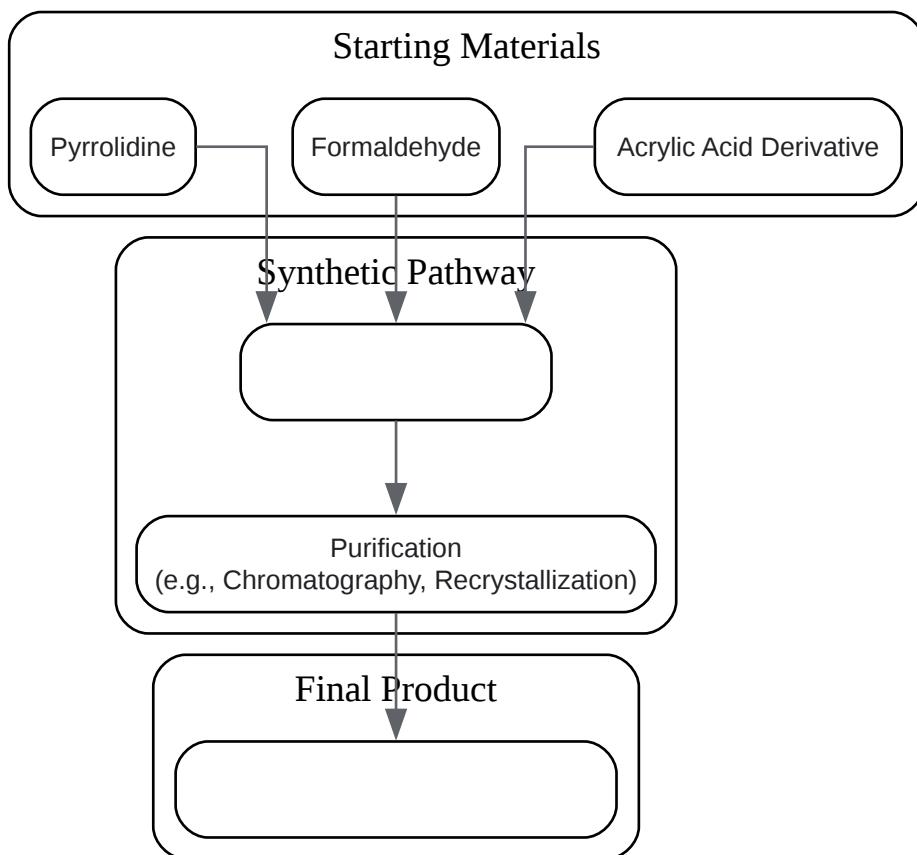
Research Reagent

In a laboratory setting, **2-Pyrrolidin-1-ylmethyl-acrylic acid** serves as a versatile reagent for organic synthesis.^[3] Its dual functionality, possessing both a reactive acrylic acid group and a pyrrolidine ring, allows for its use in a variety of chemical reactions to create complex molecules.^[3]

Experimental Protocols

Detailed, peer-reviewed experimental protocols for the synthesis of **2-Pyrrolidin-1-ylmethyl-acrylic acid** are not widely available in the public domain. Commercial suppliers like Sigma-Aldrich provide the compound for research purposes.^[1]

For researchers interested in synthesizing this or similar compounds, a general synthetic approach could involve the following logical steps. This is a hypothetical workflow and would require optimization and validation.

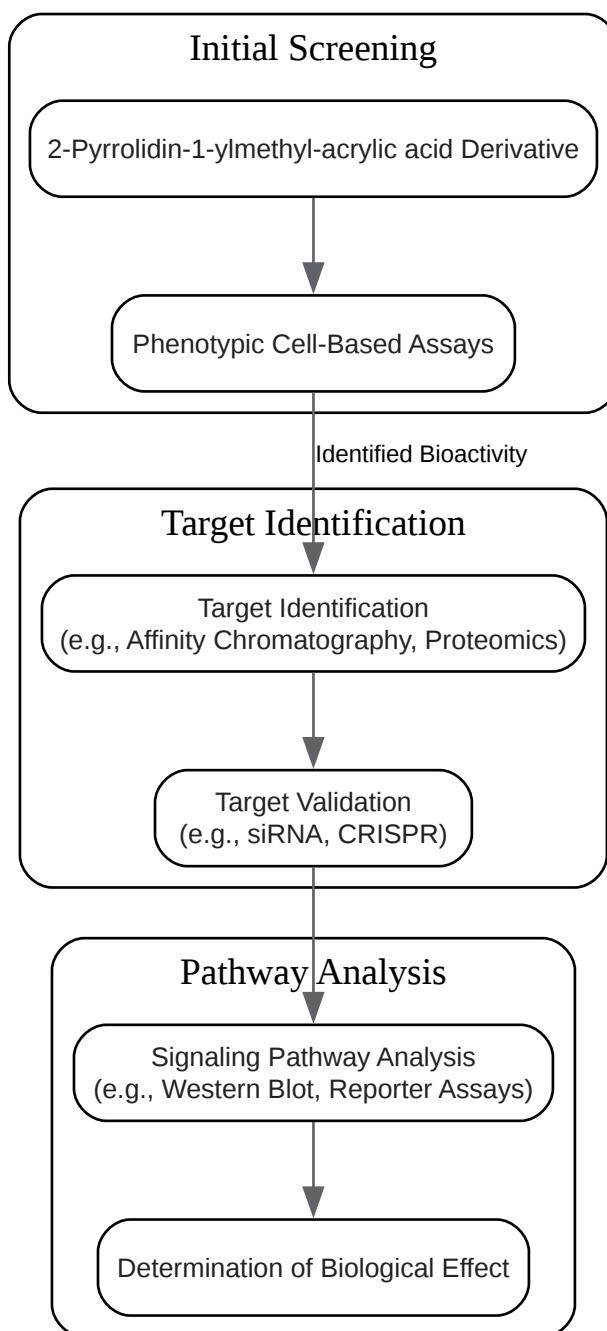


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A potential synthetic workflow for **2-Pyrrolidin-1-ylmethyl-acrylic acid**.

Signaling Pathways

Currently, there is no specific information in the scientific literature detailing the direct interaction of **2-Pyrrolidin-1-ylmethyl-acrylic acid** with any particular signaling pathways. The biological activity of derivatives would need to be determined through dedicated screening and mechanistic studies. The following diagram illustrates a general workflow for identifying the cellular targets and signaling pathways of a novel compound.

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A generalized workflow for elucidating the biological mechanism of a novel compound.

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